

KME-2780: Application Notes and Protocols for In Vitro Research

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Compound of Interest

Compound Name: KME-2780

Cat. No.: B15605525

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Introduction

KME-2780 is a potent and orally active dual inhibitor of Interleukin-1 Receptor-Associated Kinase 1 (IRAK1) and IRAK4.^{[1][2]} With IC₅₀ values of 19 nM for IRAK1 and 0.5 nM for IRAK4, **KME-2780** serves as a critical tool for investigating the roles of these kinases in innate immune signaling and their implications in various pathologies, particularly hematologic malignancies.^[1] Dysregulation of the IRAK signaling pathway is a known hallmark of these diseases, and **KME-2780** allows for the targeted inhibition of this cascade.^{[3][4]} These application notes provide detailed information on the solubility of **KME-2780** and protocols for its preparation for use in in vitro assays.

Physicochemical and Inhibitory Properties

Property	Value	Reference
Molecular Weight	333.43 g/mol	[1]
Formula	C ₂₀ H ₂₃ N ₅	[1]
Appearance	White to yellow solid	[1]
CAS Number	2968466-26-2	[1]
IC ₅₀ (IRAK1)	19 nM	[1]
IC ₅₀ (IRAK4)	0.5 nM	[1]
K _d (IRAK1)	2.2 nM	[2]
K _d (IRAK4)	0.2 nM	[2]

Solubility Data

The solubility of **KME-2780** is a critical factor for the design and reproducibility of in vitro experiments. Based on available data, Dimethyl Sulfoxide (DMSO) is the recommended solvent for preparing stock solutions.

Solvent	Solubility	Concentration (Molar)	Notes
DMSO	80 mg/mL	~240 mM	-
DMSO	100 mg/mL	299.91 mM	Ultrasonic assistance may be required. Use newly opened, anhydrous DMSO as it is hygroscopic.[1]
DMSO	10 mM	-	[2]

Note: Information on the solubility of **KME-2780** in other common solvents such as ethanol or aqueous buffers like PBS is limited. It is recommended to perform small-scale solubility tests before preparing large volumes of solutions in alternative solvents.

Experimental Protocols

Preparation of KME-2780 Stock and Working Solutions for In Vitro Assays

This protocol describes the preparation of a 10 mM stock solution of **KME-2780** in DMSO and its subsequent dilution to working concentrations for cell-based assays.

Materials:

- **KME-2780** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Sterile, pyrogen-free cell culture medium
- Vortex mixer
- Sonicator (optional)

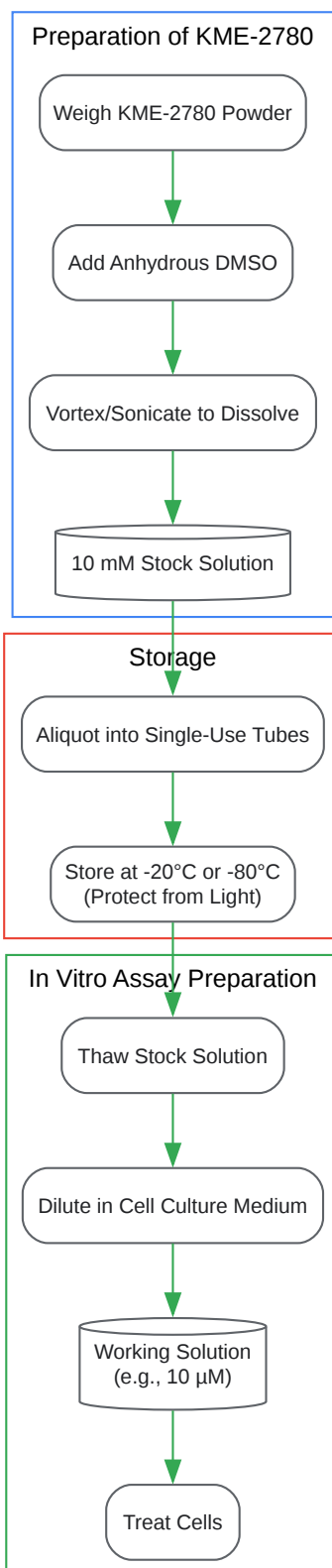
Protocol:

- **Aseptic Technique:** Perform all steps under sterile conditions in a laminar flow hood to prevent contamination of cell cultures.
- **Calculate Required Mass:** To prepare a 10 mM stock solution, use the following formula:
$$\text{Mass (mg)} = 10 \text{ mM} \times 333.43 \text{ g/mol} \times \text{Volume (L)}$$
For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.33 mg of **KME-2780**.
- **Dissolving KME-2780:** a. Add the calculated mass of **KME-2780** to a sterile microcentrifuge tube. b. Add the corresponding volume of anhydrous DMSO to the tube. c. Vortex the solution thoroughly for 1-2 minutes until the powder is completely dissolved. If necessary, use a sonicator for brief intervals to aid dissolution.^[1]
- **Storage of Stock Solution:** a. Aliquot the 10 mM stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. b. Store the aliquots at -20°C for short-term

storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^[1] Protect from light.^[1]

- Preparation of Working Solutions: a. Thaw a single aliquot of the 10 mM stock solution at room temperature. b. Dilute the stock solution in pre-warmed, sterile cell culture medium to the desired final concentration. For example, to prepare a 10 µM working solution, perform a 1:1000 dilution of the 10 mM stock solution. c. It is recommended to perform serial dilutions to achieve lower concentrations accurately. d. Important: The final concentration of DMSO in the cell culture medium should be kept low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity. Ensure that the vehicle control in your experiments contains the same final concentration of DMSO as the **KME-2780**-treated samples.
- Application to Cells: Add the prepared working solutions to your cell cultures and incubate for the desired experimental duration. **KME-2780** has been used in cell-based assays at concentrations ranging from 0 to 1 µM for up to 21 days.^[1]

Experimental Workflow Diagram



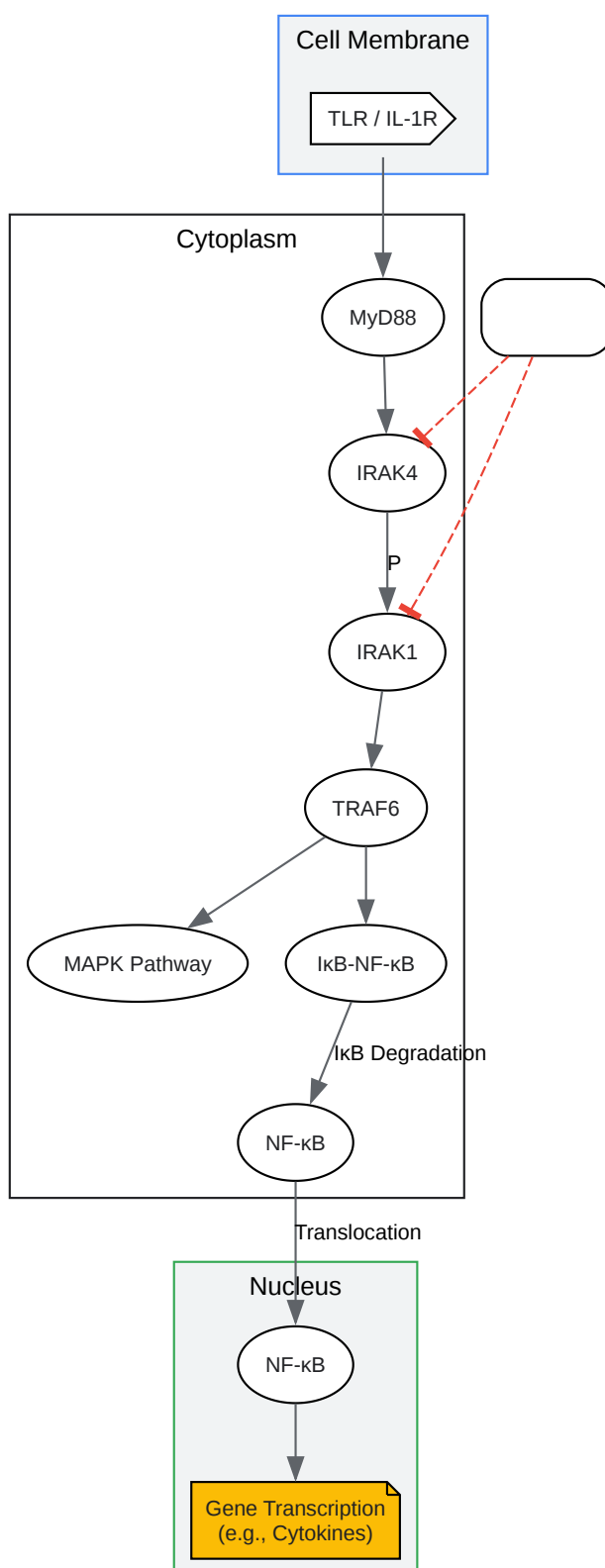
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Caption: Workflow for **KME-2780** preparation and use in in vitro assays.

Mechanism of Action and Signaling Pathway

KME-2780 exerts its effects by inhibiting the kinase activity of both IRAK1 and IRAK4. These kinases are crucial components of the signaling cascade downstream of Toll-like receptors (TLRs) and the Interleukin-1 receptor (IL-1R). Upon ligand binding to these receptors, the adaptor protein MyD88 is recruited, leading to the formation of the Myddosome complex, which includes IRAK4 and IRAK1. IRAK4 phosphorylates and activates IRAK1, which then dissociates from the complex and interacts with TRAF6, an E3 ubiquitin ligase. This interaction triggers downstream signaling pathways, including the activation of NF- κ B and MAP kinases, leading to the transcription of pro-inflammatory cytokines and other genes involved in cell survival and proliferation.^{[5][6]} By inhibiting both IRAK1 and IRAK4, **KME-2780** effectively blocks these downstream events.^{[2][6]}

IRAK1/4 Signaling Pathway and Inhibition by KME-2780



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Caption: **KME-2780** inhibits IRAK1 and IRAK4, blocking downstream signaling.

Conclusion

KME-2780 is a valuable research tool for the investigation of IRAK1 and IRAK4 signaling in various biological contexts. Proper handling and preparation of this compound are essential for obtaining reliable and reproducible results. The protocols and information provided in these application notes are intended to guide researchers in the effective use of **KME-2780** for in vitro studies.

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